

avocadene discovery avocado seed *Persea americana*

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Avocadene

CAS No.: 83797-45-9

Cat. No.: S597410

Get Quote

Clarifying the "Avocadene" Terminology

Your search for "**avocadene**" did not yield direct results. Scientific literature does not recognize "**avocadene**" as a specific, isolated compound. The reported biological activities are linked to a spectrum of bioactive phytochemicals found in the avocado seed.

- **The Bioactive Fraction:** Research refers to the active components collectively, often as an aqueous extract of *Persea americana* seeds (AEPAS) or ethanolic extracts [1] [2] [3].
- **Key Identified Phytochemicals:** HPLC analysis of these extracts shows that the predominant bioactive compounds are **luteolin** and **myricetin**, alongside other components like ascorbic acid and gallic acid [1] [2]. General phytochemical screening also confirms the presence of flavonoids, phenolic compounds, tannins, saponins, and alkaloids [3] [4] [5].

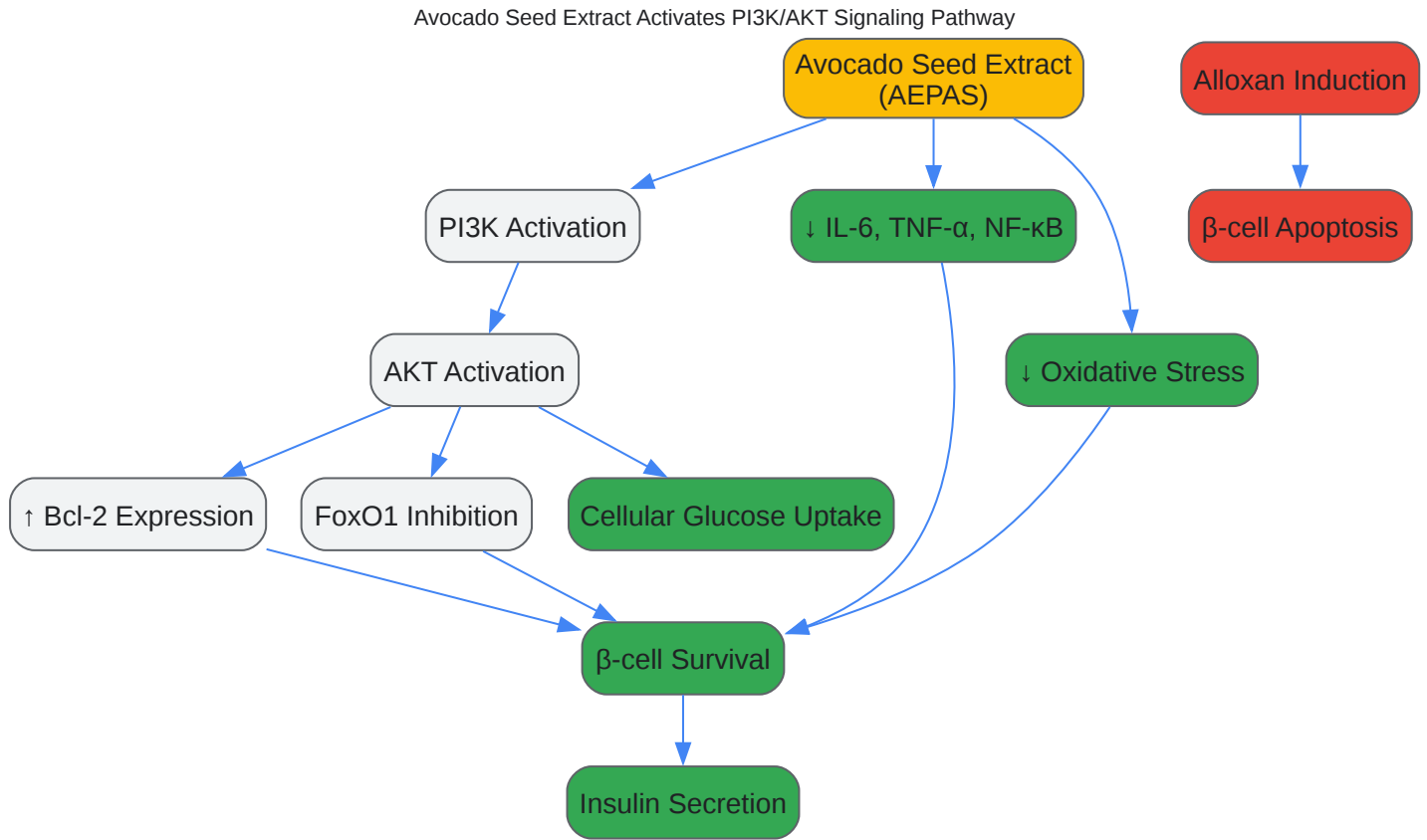
Key Bioactive Compounds and Quantification

The following table summarizes the primary bioactive compounds identified in avocado seeds and their reported concentrations in different extract types.

Compound/Class	Reported Concentration	Extract Type	Analytical Method
Total Phenolic Content	194.986 ± 2 mg GAE/g DE [4]	Ethanol	Folin-Ciocalteu assay
	70.427 ± 0.113 mg GAE/g DE [4]	Hydroethanol (50:50)	Folin-Ciocalteu assay
Total Flavonoid Content	23.111 ± 0.509 mg QtEq/g DE [4]	Ethanol	Aluminum chloride colorimetry
	19.667 ± 1.732 mg QtEq/g DE [4]	Hydroethanol (50:50)	Aluminum chloride colorimetry
Condensed Tannins	203.616 ± 4.931 mg CEq/g DE [4]	Ethanol	Vanillin assay
	65.134 ± 1.672 mg CEq/g DE [4]	Hydroethanol (50:50)	Vanillin assay
Specific Flavonoids	Luteolin, Myricetin (highest concentration) [1] [2]	Aqueous (AEPAS)	HPLC-UV

Mechanisms of Action and Signaling Pathways

A significant body of research elucidates the antidiabetic mechanism of avocado seed extract via the PI3K/AKT pathway. The following diagram maps this signaling pathway and the protective effects of the extract based on findings from an in vivo study in diabetic rats [1] [2].



[Click to download full resolution via product page](#)

This pathway is central to the insulin signaling cascade. The study demonstrated that AEPAS treatment **promoted the activation of the PI3K/AKT pathway**, leading to increased insulin sensitivity and regulation of glucose metabolism. Key cellular outcomes included [1] [2]:

- **Inhibition of β-cell apoptosis** via upregulation of Bcl-2 expression.
- **Reduction in pro-inflammatory markers** (IL-6, TNF-α, NF-κB).
- **Attenuation of oxidative stress.**

Experimental Protocols for Key Activities

Here are detailed methodologies for central experiments demonstrating avocado seed bioactivity.

In Vivo Antidiabetic Activity Assessment [1] [2]

- **Animal Model:** Male Wistar rats (n=36).
- **Diabetes Induction:** Intraperitoneal injection of alloxan (65 mg/kg body weight) dissolved in 5% glucose.
- **Extract Administration:** Aqueous extract of *Persea americana* seeds (AEPAS) was administered orally at doses of 26.7, 53.3, and 106.6 mg/kg body weight for 14 days.
- **Key Outcome Measures:**
 - **Biochemical:** Fasting blood glucose (FBG), serum insulin, liver glycogen, hexokinase, lipid profile (TG, LDL-c, HDL-c).
 - **Oxidative Stress Markers:** Hepatic and pancreatic levels of GSH, SOD, CAT, GST, MDA (for lipid peroxidation).
 - **Molecular:** mRNA expressions of PI3K, AKT, Bcl-2, and PCNA in liver and pancreas tissues.
- **Statistical Analysis:** Data were presented as mean \pm standard error, analyzed using one-way ANOVA followed by post-hoc tests.

In Vitro Antibiofilm Activity Assay [3]

- **Pathogen:** *Prevotella intermedia* (ATCC 25611), a key periodontitis bacterium.
- **Extract Preparation:** Ethanol extract of avocado seeds, concentrated using a rotary evaporator, and diluted to concentrations from 3.25% to 9.25% w/v.
- **Biofilm Assay (96-well microtiter plate):**
 - **Prevention (MBPC):** Wells were coated with extract, incubated (60 min, 37°C), washed, then inoculated with bacterial suspension and incubated (72 h).
 - **Inhibition (MBIC):** Bacterial suspension and extract were added simultaneously and incubated.
 - **Eradication (MBEC):** Pre-formed biofilms were treated with extract and incubated.
- **Quantification:** Biofilms were stained with 0.1% crystal violet, dissolved in 96% ethanol, and optical density was measured at 595 nm.
- **Key Findings:** The extract showed dose-dependent activity, with MBPC50, MBIC50, and MBEC50 all at 6.25% concentration. At 9.25%, efficacy was comparable to chlorhexidine.

Quantitative Data from Key Studies

The following table consolidates significant quantitative findings from various studies for easy comparison.

Reported Activity	Experimental Model	Key Quantitative Outcome	Source
Antidiabetic	Alloxan-induced diabetic rats	Dose-dependent ↓ in FBG; ↑ serum insulin & HOMA-β; ↓ HOMA-IR; activation of PI3K/AKT pathway.	[1] [2]
Antioxidant	In vitro (DPPH assay)	70.97% radical inhibition (seed extract).	[5]
Antibiofilm	<i>Prevotella intermedia</i> (in vitro)	>50% prevention, inhibition, eradication at 6.25% extract concentration (MBPC50, MBIC50, MBEC50).	[3]
Antioxidant	In vitro (FRAP, etc.)	Ethanol extract showed better radical scavenging (34.41%) & antioxidant activity (42.35 mg AAEq/g) vs. hydroethanol.	[4]
α-Glucosidase Inhibition	In vitro enzymatic assay	56.41% inhibitory activity (compared to 76.41% for acarbose control).	[1] [2]

Research Implications and Future Directions

The evidence positions avocado seed as a promising source of multi-target phytotherapeutic agents.

- **Drug Discovery:** The complex phytochemical mixture offers a natural template for developing nutraceuticals or for the isolation and optimization of lead compounds like luteolin and myricetin [1] [6].
- **Synergistic Effects:** The observed bioactivity likely results from **synergistic interactions** between the various polyphenols, flavonoids, and other constituents, which may be more beneficial than single compounds [6] [7].
- **Critical Research Gaps:** Future work should prioritize **compound isolation and validation, ADMET studies, and rigorous human clinical trials** to translate these pre-clinical findings into safe and effective therapies [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Antidiabetic activity of avocado (Persea americana Mill.) in... seeds [pubmed.ncbi.nlm.nih.gov]
2. Antidiabetic activity of avocado (Persea americana Mill.) in... seeds [nature.com]
3. Efficacy of avocado extract in preventing, inhibiting, and... seed [pmc.ncbi.nlm.nih.gov]
4. Contribution to Phytotherapy Valorization of the Seed of Avocado ... [sciencepg.com]
5. Phytochemical Profiling and Molecular Docking... | Research Square [researchsquare.com]
6. (Avocado) Persea as a source of bioactive... americana seed [pubmed.ncbi.nlm.nih.gov]
7. [PDF] Avocado (Persea) americana as... | Semantic Scholar seed [semanticscholar.org]

To cite this document: Smolecule. [avocadene discovery avocado seed Persea americana].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b597410#avocadene-discovery-avocado-seed-persea-americana>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com